

Tellurium monoxide toxicity and safe handling procedures

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Compound of Interest

Compound Name: Tellurium monoxide

Cat. No.: B13737309

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Tellurium Monoxide (TeO) Technical Support Center

This technical support center provides essential information on the toxicity and safe handling of what is often referred to as **Tellurium Monoxide** (TeO). It is crucial for all personnel to understand the associated hazards and follow the prescribed safety protocols to mitigate risks during experimentation.

Frequently Asked Questions (FAQs)

Q1: What exactly is **Tellurium Monoxide** (TeO)?

A1: **Tellurium Monoxide** (TeO) as a pure, solid compound is not well-substantiated in scientific literature.^[1] Materials labeled or sold as "**Tellurium Monoxide**" are often a mixture of elemental Tellurium (Te) and Tellurium Dioxide (TeO₂).^[1] Therefore, safety procedures should consider the hazards of both components. TeO has been identified as a transient diatomic molecule in the gas phase.^[1]

Q2: What are the primary health hazards associated with handling materials labeled as **Tellurium Monoxide**?

A2: The primary health hazards are associated with its likely components, Tellurium and Tellurium Dioxide. Inhalation, ingestion, or skin contact can lead to a range of health effects. A

characteristic sign of tellurium exposure is a garlic-like odor on the breath, sweat, and urine, which is due to the formation of dimethyl telluride.[2][3]

Q3: What are the symptoms of exposure?

A3:

- Inhalation: May cause irritation of the respiratory tract, coughing, shortness of breath, headache, dizziness, drowsiness, metallic taste, and nausea.[4][5][6] Higher exposures could lead to a build-up of fluid in the lungs (pulmonary edema), which is a medical emergency.[5]
- Ingestion: Can cause nausea, vomiting, abdominal pain, constipation, and in severe cases, may affect the central nervous system.[4][6][7]
- Skin Contact: May cause irritation, redness, and dermatitis.[4][5]
- Eye Contact: Can cause irritation and redness.[4][6]
- Chronic Exposure: Repeated exposure may lead to loss of appetite, fatigue, and potential effects on the liver and kidneys.[5]

Q4: Are there any specific reproductive or carcinogenic hazards?

A4: Tellurium has not been classified as a carcinogen by major regulatory bodies.[4][8]

However, some studies suggest that at doses severely toxic to the mother, tellurium may have teratogenic effects (harm to the developing fetus).[5] Therefore, it is advisable for pregnant individuals to avoid exposure.

Troubleshooting Guides

Scenario 1: I have accidentally spilled a small amount of **Tellurium Monoxide** powder in the fume hood.

- Immediate Action: Ensure the fume hood sash is lowered to the lowest practical height to maintain containment. Do not attempt to clean it up without the proper personal protective equipment (PPE).

- Wear Appropriate PPE: At a minimum, this includes a lab coat, safety goggles, and compatible chemical-resistant gloves. For larger spills or if there is a risk of airborne dust, a respirator may be necessary.[9]
- Cleanup Procedure:
 - Do NOT use a dry brush or compressed air, as this will generate dust.[10]
 - Gently cover the spill with an absorbent material like vermiculite or sodium carbonate to prevent dust from becoming airborne.[4]
 - Carefully scoop the mixture into a clearly labeled, sealed container for hazardous waste disposal.[6] A vacuum system with a HEPA filter can also be used.[10]
- Decontamination: Wipe the spill area with a damp cloth. Dispose of the cloth and any contaminated materials in the sealed hazardous waste container.
- Final Steps: Wash your hands thoroughly with soap and water after the cleanup is complete. Report the spill to your laboratory supervisor or safety officer.

Scenario 2: I think I may have inhaled some **Tellurium Monoxide** dust.

- Immediate Action: Immediately move to a source of fresh air.[4][11]
- Seek Medical Attention: Report the incident to your supervisor and seek prompt medical evaluation. Inform the medical personnel about the potential exposure to tellurium compounds.
- Monitor for Symptoms: Be aware of the symptoms of inhalation exposure, such as respiratory irritation, headache, or a garlic-like taste or odor.[6] Note that some symptoms, like pulmonary edema, may be delayed.[5]
- Do Not Work Alone: It is crucial not to work alone with hazardous materials to ensure someone is available to help in case of an emergency.

Quantitative Data Summary

The following tables summarize the occupational exposure limits for tellurium and its compounds. It is important to note that these limits are for elemental tellurium and its compounds, as specific limits for "**Tellurium Monoxide**" are not established.

Occupational Exposure Limits for Tellurium and its Compounds (as Te)

Agency	Limit Type	Value	Notes
OSHA (PEL)	8-hour TWA	0.1 mg/m ³	Legally enforceable limit. [5] [12] [13]
NIOSH (REL)	10-hour TWA	0.1 mg/m ³	Recommended exposure limit. [5] [13]
ACGIH (TLV)	8-hour TWA	0.1 mg/m ³	Threshold limit value. [5] [12]
NIOSH (IDLH)	-	25 mg/m ³	Immediately Dangerous to Life or Health concentration. [5] [13]

- TWA: Time-Weighted Average
- PEL: Permissible Exposure Limit
- REL: Recommended Exposure Limit
- TLV: Threshold Limit Value
- IDLH: Immediately Dangerous to Life or Health

Experimental Protocols: Safe Handling Procedures

1. Engineering Controls:

- Always handle **Tellurium Monoxide** powder in a certified chemical fume hood to minimize inhalation exposure.[\[9\]](#)

- Ensure a safety shower and eyewash station are readily accessible.[\[9\]](#)

2. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory.[\[9\]](#)
- Hand Protection: Wear compatible chemical-resistant gloves.[\[9\]](#)
- Body Protection: A lab coat or chemical-resistant apron should be worn.
- Respiratory Protection: If there is a risk of exceeding exposure limits or when cleaning up spills, a NIOSH-approved respirator with appropriate particulate filters should be used.[\[13\]](#)

3. General Hygiene Practices:

- Wash hands thoroughly with soap and water after handling the material and before leaving the laboratory.[\[4\]](#)[\[14\]](#)
- Do not eat, drink, or smoke in areas where **Tellurium Monoxide** is handled or stored.[\[6\]](#)
- Avoid creating dust when handling the powder.[\[4\]](#)
- Do not take contaminated work clothing home.[\[6\]](#)

4. Storage:

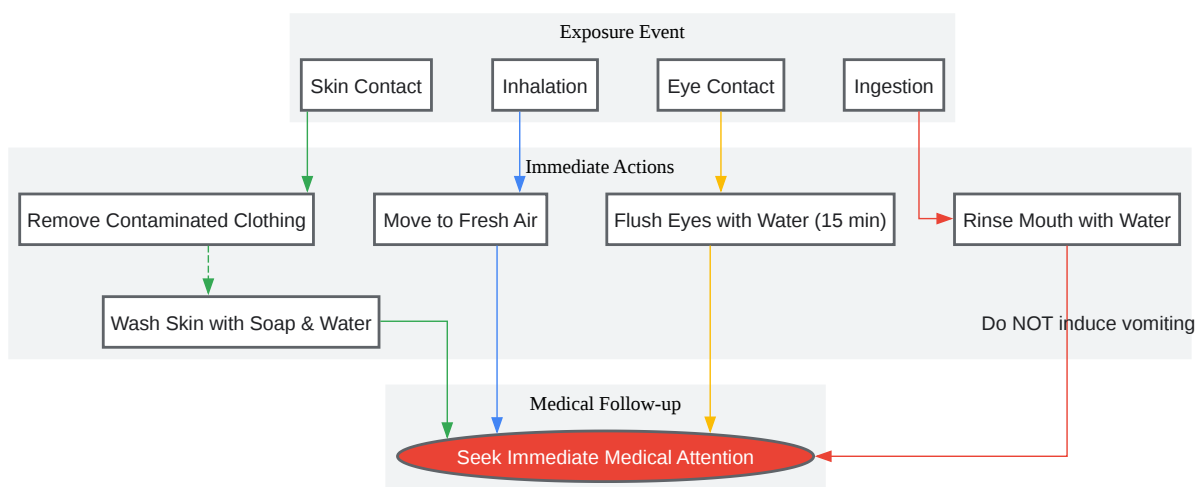
- Store in a cool, dry, well-ventilated area in a tightly sealed container.[\[4\]](#)[\[10\]](#)
- Store away from incompatible materials such as strong acids, bases, and oxidizing agents.
[\[4\]](#)[\[10\]](#)

5. Disposal:

- Dispose of waste material in accordance with all local, state, and federal regulations for hazardous waste.[\[4\]](#)

Visualizations

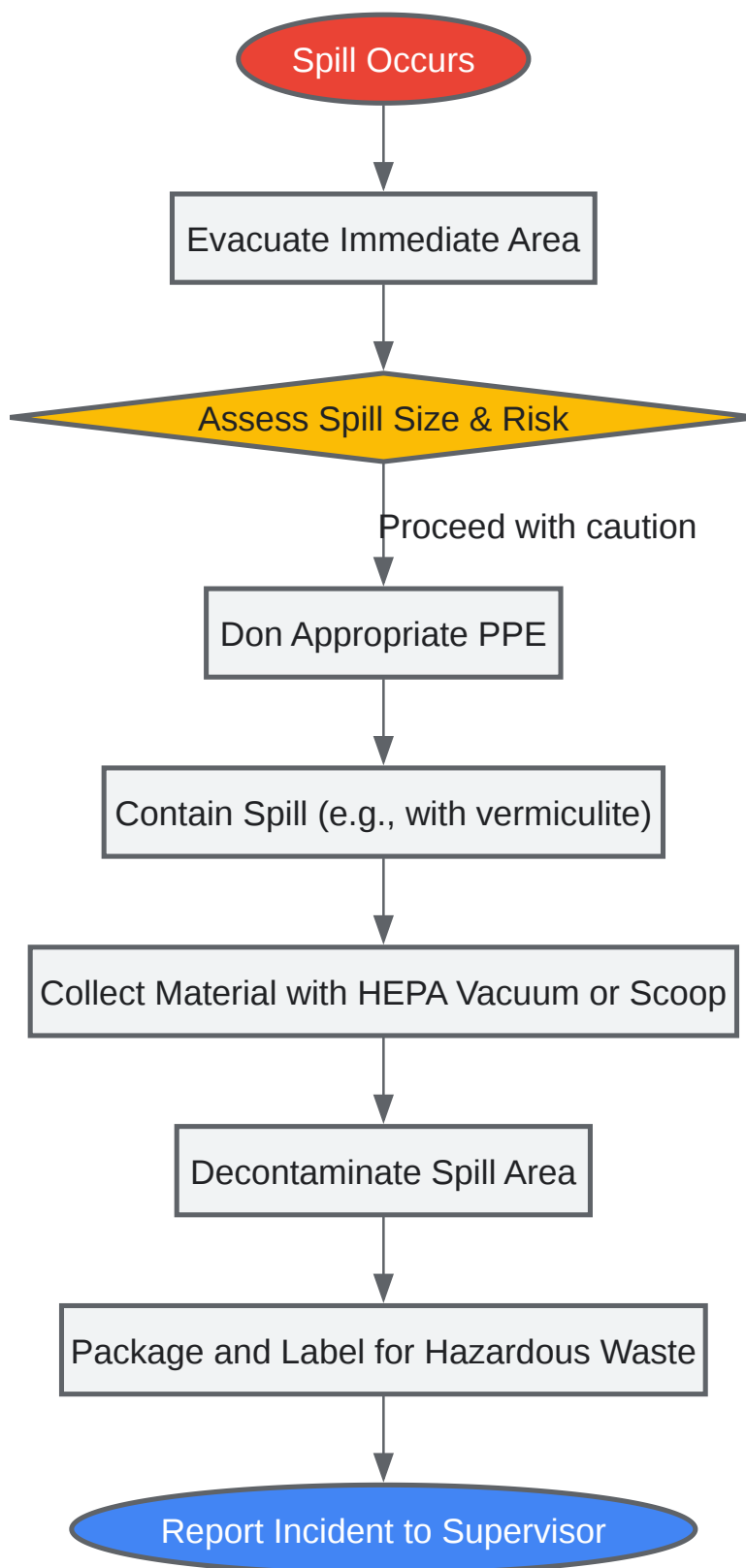
Emergency First Aid Workflow



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Caption: Workflow for first aid response to **Tellurium Monoxide** exposure.

Spill Cleanup Logical Flow



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Caption: Logical flow for cleaning up a **Tellurium Monoxide** spill.

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References

- 1. Tellurium monoxide - Wikipedia [en.wikipedia.org]
- 2. Tellurium (UK PID) [inchem.org]
- 3. Tellurium - Wikipedia [en.wikipedia.org]
- 4. prochemonline.com [prochemonline.com]
- 5. nj.gov [nj.gov]
- 6. ICSC 0986 - TELLURIUM [inchem.org]
- 7. Tellurium Oxide - ESPI Metals [espimetals.com]
- 8. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 9. Safety Guideline [chemtrack.org]
- 10. Tellurium - ESPI Metals [espimetals.com]
- 11. buyisotope.com [buyisotope.com]
- 12. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]
- 13. CDC - NIOSH Pocket Guide to Chemical Hazards - Tellurium [cdc.gov]
- 14. carlroth.com [carlroth.com]
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